

Application Notes and Protocols for Ethane Hydrate as a Potential Energy Resource

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Compound of Interest

Compound Name: Ethane hydrate

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Introduction

Ethane hydrate, a crystalline solid composed of water and ethane, is emerging as a significant potential energy resource. Similar to the more commonly studied **methane hydrate**, **ethane hydrate** entraps large volumes of natural gas within its ice-like lattice structure. This document provides detailed application notes and protocols for the study of **ethane hydrate**, focusing on its synthesis, characterization, and the evaluation of its energy storage capacity. The information is intended to guide researchers in exploring the fundamental properties and potential applications of this promising energy source.

Quantitative Data Presentation

Table 1: Phase Equilibrium Data for Pure Ethane Hydrate

This table presents the pressure-temperature conditions for the formation of pure **ethane hydrate** in water.

Temperature (K)	Pressure (MPa)	Reference
273.15	0.53	[1]
277.0	0.8	[2]
282.15	1.8	[3]
284.0	2.5	[4]
288.8	6.6	[1]
296.15	20.0	[5]
304.1	56.5	[1][6]

Table 2: Thermodynamic and Physical Properties of Ethane Hydrate

This table summarizes key thermodynamic and physical properties of **ethane hydrate**, with comparisons to **methane hydrate** where available.

Property	Ethane Hydrate	Methane Hydrate	Reference
Hydrate Structure	Structure I (sl)	Structure I (sl)	[7]
Enthalpy of Dissociation (kJ/mol-gas)	73.8	54.2	[8]
Specific Heat Capacity (kJ kg ⁻¹ K ⁻¹)	~2.0 (at 270 K)	~2.0 (at 270 K)	[9][10]
Hydration Number	~7.67	~6.0	[11]

Experimental Protocols

Protocol 1: Laboratory Synthesis of Ethane Hydrate

Objective: To synthesize **ethane hydrate** in a controlled laboratory setting.

Materials:

- High-pressure reactor vessel (e.g., Parr vessel) equipped with pressure and temperature sensors, a gas inlet, and a gas outlet.[\[12\]](#)
- Pure ethane gas (99.9%+ purity).
- Deionized water.
- Data acquisition system.

Procedure:

- **Reactor Preparation:** Thoroughly clean and dry the high-pressure reactor vessel.
- **Sample Loading:** Add a known volume of deionized water to the reactor.
- **System Purge:** Purge the reactor with low-pressure ethane gas to remove any air.
- **Pressurization:** Pressurize the reactor with ethane gas to a pressure significantly above the expected hydrate formation pressure at the desired temperature (e.g., 5-10 MPa).[\[13\]](#)
- **Cooling and Formation:** Cool the reactor to the desired formation temperature (e.g., 274 K) while monitoring the pressure and temperature. Hydrate formation is an exothermic process, which may be observed as a temporary temperature increase.[\[12\]](#) A subsequent pressure drop indicates gas consumption due to hydrate formation.
- **Equilibration:** Maintain the system at the set temperature and pressure until the pressure stabilizes, indicating the cessation of hydrate formation. This may take several hours to days.[\[13\]](#)
- **Data Logging:** Continuously record pressure and temperature data throughout the experiment.

Protocol 2: Determination of Gas Uptake Capacity

Objective: To quantify the amount of ethane gas stored in the synthesized hydrate.

Materials:

- Synthesized **ethane hydrate** in the high-pressure reactor.
- Gas chromatograph (GC) or a precise gas flow meter.
- Data acquisition system.

Procedure:

- Initial State Measurement: Record the final stable pressure (P_1) and temperature (T_1) after hydrate formation.
- Hydrate Dissociation: Induce dissociation of the hydrate by either heating the reactor to room temperature or reducing the pressure to atmospheric pressure.
- Gas Quantification:
 - Method A (Pressure-Volume-Temperature Calculation): Measure the final pressure (P_2) and temperature (T_2) of the gas in the reactor after complete dissociation. Using the known reactor volume and the ideal gas law (or a more precise equation of state), calculate the total moles of gas released.
 - Method B (Gas Metering): Vent the released gas through a calibrated gas flow meter to measure the total volume of gas evolved.
- Calculation: The gas uptake capacity can be expressed as the volume of gas at standard temperature and pressure (STP) per volume of hydrate, or as moles of gas per mole of water.

Protocol 3: Characterization of Ethane Hydrate using Raman Spectroscopy

Objective: To confirm the formation of **ethane hydrate** and analyze its structure.

Materials:

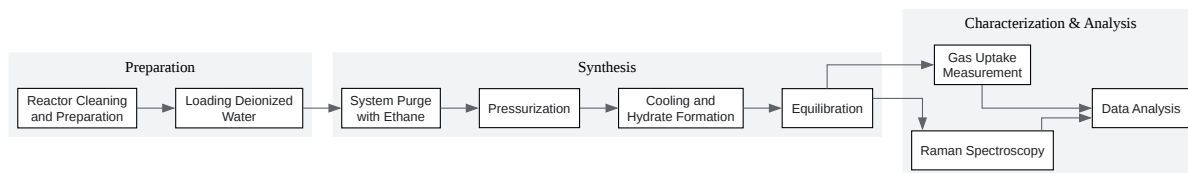
- High-pressure optical cell compatible with Raman spectroscopy.

- Raman spectrometer.
- Synthesized **ethane hydrate**.

Procedure:

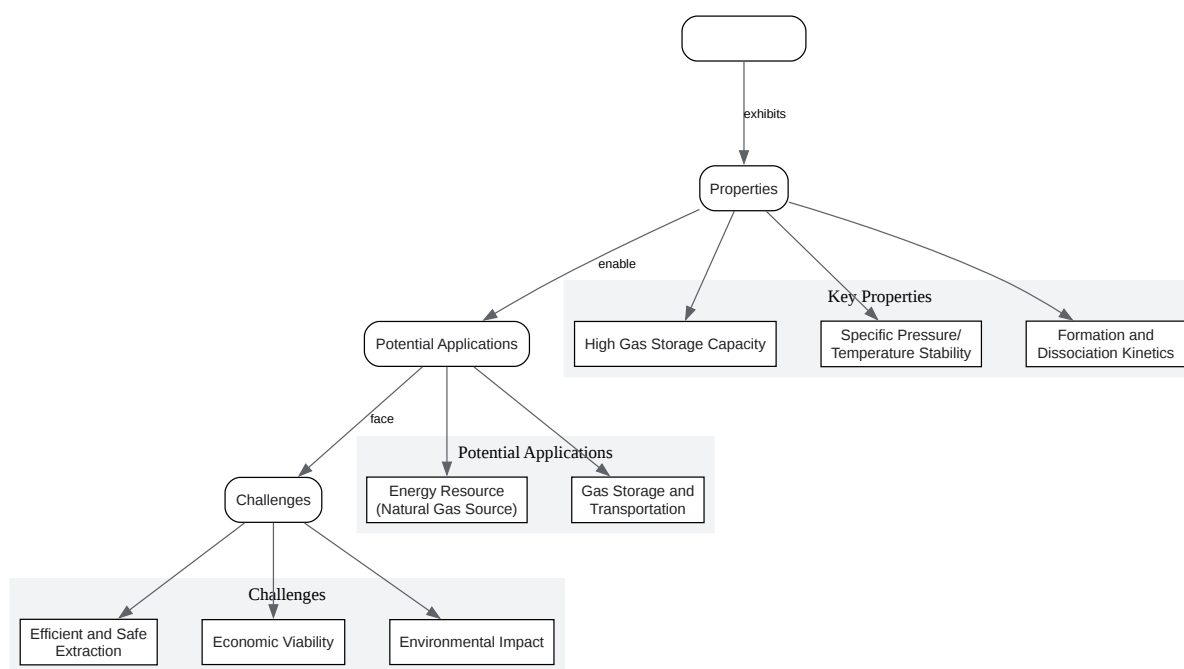
- Sample Preparation: Synthesize **ethane hydrate** directly within the high-pressure optical cell following Protocol 1.
- Spectra Acquisition:
 - Focus the laser of the Raman spectrometer on the solid hydrate phase.
 - Acquire Raman spectra over a relevant spectral range to observe the C-C and C-H stretching vibrations of ethane.
- Data Analysis:
 - Identify the characteristic Raman peaks for ethane molecules encaged in the hydrate lattice. For ethane in the large cages of structure I hydrate, a prominent peak for the C-C stretching mode is observed around 1000 cm^{-1} .[\[14\]](#)[\[15\]](#)
 - Compare the obtained spectra with literature data for **ethane hydrate** to confirm the structure.[\[7\]](#)[\[16\]](#)
 - The relative intensities of peaks corresponding to ethane in different cages can provide information on cage occupancy.[\[17\]](#)[\[18\]](#)

Visualizations



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Caption: Experimental workflow for **ethane hydrate** synthesis and characterization.



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Caption: Logical relationship of **ethane hydrate** properties and its potential.

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